

Application Notes and Protocols for INCB13739 in Primary Human Adipocyte Cultures

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Compound of Interest

Compound Name: INCB13739

Cat. No.: B10826516

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Introduction

INCB13739 is a potent and selective inhibitor of 11-beta-hydroxysteroid dehydrogenase type 1 (11 β -HSD1).[1][2] This enzyme is responsible for the intracellular conversion of inactive cortisone to the active glucocorticoid, cortisol, a process that is particularly active in adipose tissue and the liver.[1][3] Elevated intracellular cortisol levels in adipocytes are associated with the pathogenesis of obesity and metabolic syndrome.[4][5] By inhibiting 11 β -HSD1, **INCB13739** reduces local cortisol concentrations within fat cells, which is expected to improve insulin sensitivity and have beneficial effects on glucose and lipid metabolism.[3][6][7] These application notes provide detailed protocols for utilizing **INCB13739** in primary human adipocyte cultures to investigate its effects on adipogenesis and lipolysis.

Data Presentation

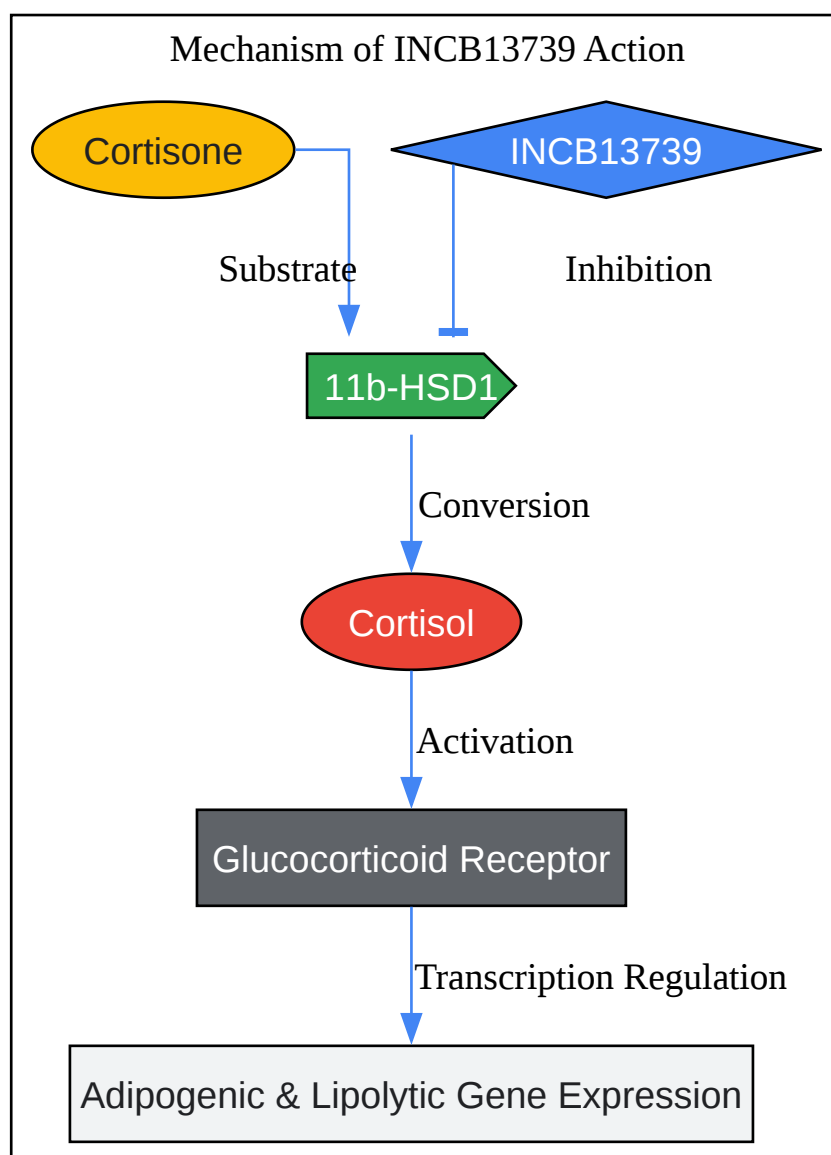
Table 1: In Vitro Efficacy of **INCB13739**

Parameter	Value	Reference
Target	11-beta-hydroxysteroid dehydrogenase type 1 (11 β -HSD1)	[1][2]
IC50 (11 β -HSD1 enzyme)	3.2 nM	[2]
IC50 (11 β -HSD1 PBMC)	1.1 nM	[2]
Selectivity	>1000-fold for 11 β -HSD1 over 11 β -HSD2, mineralocorticoid receptor (MR), and glucocorticoid receptor (GR)	[2]

Table 2: Summary of Expected Effects of **INCB13739** in Primary Human Adipocytes

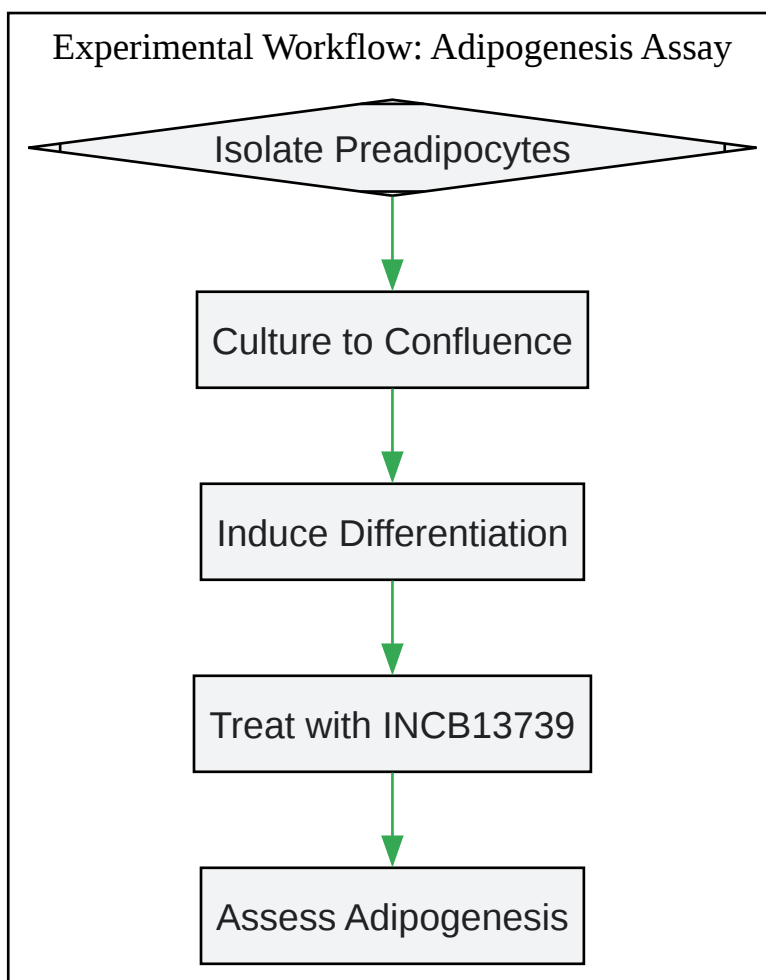
Experiment	Key Readout	Expected Outcome with INCB13739
Adipocyte Differentiation Assay	Lipid accumulation (Oil Red O staining), Adipogenic gene expression (e.g., PPAR γ , aP2, LPL)	Inhibition of adipogenesis when induced by cortisone.
Lipolysis Assay	Glycerol release	Inhibition of glucocorticoid-induced lipolysis.
Glucose Uptake Assay	2-Deoxyglucose uptake	Potential enhancement of insulin-stimulated glucose uptake.

Signaling Pathways and Experimental Workflows



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Caption: Mechanism of **INCB13739** action in adipocytes.



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